

N 556 solubility in different solvents

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Compound of Interest

Compound Name: **N 556**

Cat. No.: **B1676889**

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Solubility of KY-556 (N-556)

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	83.33 mg/mL	114.85 mM	Ultrasonic assistance may be needed. It is also noted that hygroscopic DMSO can significantly impact solubility, and newly opened DMSO is recommended. [1]

Storage of Stock Solutions: For KY-556 in solvent, the recommended storage conditions are -80°C for up to 6 months and -20°C for up to 1 month, in a sealed container away from moisture.[\[1\]](#)

To proceed with creating a comprehensive technical guide, please provide the specific chemical identity of "**N 556**." This will allow for the collection of relevant data on its solubility in a wider range of aqueous and organic solvents, detailed experimental methodologies, and the generation of appropriate diagrams.

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